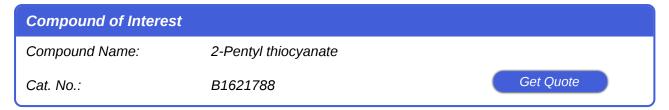


An In-depth Technical Guide to 2-Pentyl Thiocyanate (CAS 61735-43-1)

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data for **2-Pentyl thiocyanate** (CAS 61735-43-1) is limited in publicly available literature. Therefore, this guide provides comprehensive information on the synthesis, properties, and biological relevance of short-chain alkyl thiocyanates as a representative class, with specific data for analogous compounds where indicated.

Introduction

2-Pentyl thiocyanate, bearing the CAS number 61735-43-1, is an organic compound belonging to the alkyl thiocyanate family. These compounds are characterized by the presence of a thiocyanate functional group (-S-C≡N) attached to an alkyl chain. Alkyl thiocyanates are recognized for their versatile applications in organic synthesis and their potential as bioactive molecules. They serve as important intermediates in the preparation of various sulfurcontaining compounds and have garnered interest in the fields of medicinal chemistry and drug development due to their diverse biological activities.[1]

The thiocyanate moiety is considered a pseudohalide, and its chemical behavior allows for a wide range of chemical transformations. The unique electronic properties of the SCN group contribute to the biological activities observed in this class of compounds.

Physicochemical and Spectral Data



Due to the scarcity of specific experimental data for **2-pentyl thiocyanate**, the following tables summarize typical physicochemical and spectral properties of closely related short-chain alkyl thiocyanates. This information provides a valuable reference for researchers working with similar compounds.

Table 1: Physicochemical Properties of Analogous Alkyl Thiocyanates

Property	Methyl Thiocyanate	Isopropyl Thiocyanate	General Observations for Alkyl Thiocyanates
Molecular Formula	C2H3NS	C4H7NS	CnH2n+1NS
Molecular Weight (g/mol)	73.12	101.17	Increases with chain length
Boiling Point (°C)	130-133	152-154	Increases with molecular weight
Density (g/cm³)	1.004	0.938	Generally less dense than water
Appearance	Colorless liquid	Colorless to pale yellow liquid	Typically colorless to yellowish liquids
Solubility	Slightly soluble in water; soluble in organic solvents	Sparingly soluble in water; soluble in ethanol, ether	Generally low water solubility, good solubility in organic solvents

Note: The data for Methyl Thiocyanate and Isopropyl Thiocyanate is presented for comparative purposes.

Table 2: Spectral Data of Analogous Alkyl Thiocyanates



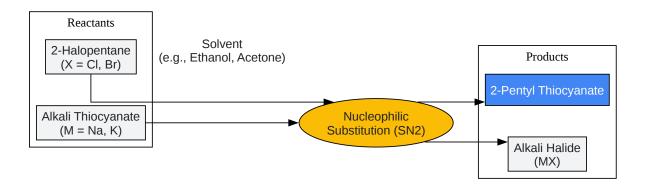
Spectral Data	Methyl Thiocyanate	General Alkyl Thiocyanates
¹ H NMR	δ ~2.6 ppm (s, 3H)	Alkyl protons adjacent to the SCN group typically appear in the δ 2.5-3.5 ppm range.
¹³ C NMR	δ ~112 ppm (SCN), δ ~33 ppm (CH ₃)	The thiocyanate carbon (SCN) resonates around δ 110-115 ppm.[2][3]
IR Spectroscopy (cm ⁻¹)	~2150 (C≡N stretch)	A strong, sharp absorption band in the range of 2140-2175 cm ⁻¹ is characteristic of the C≡N stretch in the thiocyanate group.[4][5][6]
Mass Spectrometry (m/z)	Molecular ion peak (M+) at 73	Fragmentation patterns will be dependent on the specific alkyl group. Common fragments may include the loss of the SCN group or cleavage of the alkyl chain.

Note: The spectral data provided is for Methyl Thiocyanate and represents typical values for short-chain alkyl thiocyanates.

Synthesis of 2-Pentyl Thiocyanate General Synthetic Approach

The most common method for the synthesis of alkyl thiocyanates is the nucleophilic substitution reaction between an alkyl halide and an alkali metal thiocyanate.[7] For **2-pentyl thiocyanate**, this would involve the reaction of 2-bromopentane or 2-chloropentane with a thiocyanate salt such as sodium or potassium thiocyanate.





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Caption: General synthesis of 2-Pentyl Thiocyanate.

Experimental Protocol (Representative)

The following is a representative experimental protocol for the synthesis of a secondary alkyl thiocyanate, which can be adapted for **2-pentyl thiocyanate**.

Materials:

- 2-Bromopentane
- Sodium thiocyanate (NaSCN) or Potassium thiocyanate (KSCN)
- Ethanol (absolute)
- · Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

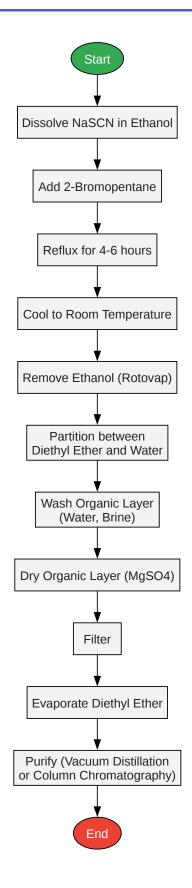
Foundational & Exploratory





- A solution of sodium thiocyanate (1.2 equivalents) in absolute ethanol is prepared in a roundbottom flask equipped with a reflux condenser and a magnetic stirrer.
- 2-Bromopentane (1.0 equivalent) is added to the stirred solution.
- The reaction mixture is heated to reflux and maintained at this temperature for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The residue is partitioned between diethyl ether and water.
- The organic layer is separated, washed with water and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate.
- The drying agent is removed by filtration.
- The solvent is evaporated to yield the crude **2-pentyl thiocyanate**.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.





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Caption: Experimental workflow for synthesis.



Biological Activity and Mechanism of Action

While specific studies on **2-pentyl thiocyanate** are not widely reported, the broader class of organic thiocyanates has demonstrated a range of biological activities.

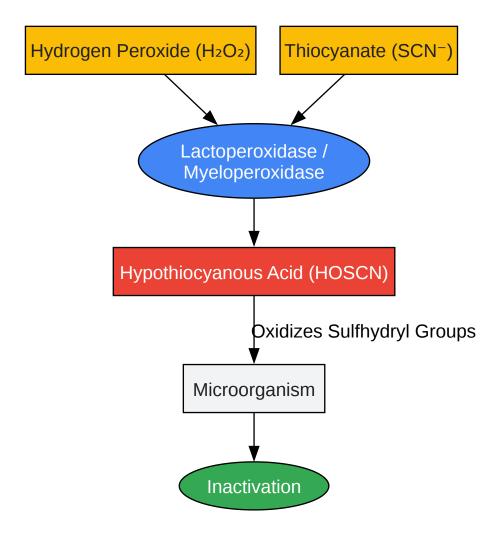
Antimicrobial and Antifungal Activity

Organic thiocyanates have been investigated for their potential as antimicrobial and antifungal agents. The thiocyanate group can interact with biological nucleophiles, such as sulfhydryl groups in enzymes and proteins, leading to the disruption of essential cellular processes in microorganisms.

Role in Host Defense

In biological systems, the thiocyanate anion (SCN⁻) is a substrate for peroxidases, such as lactoperoxidase and myeloperoxidase. These enzymes catalyze the oxidation of thiocyanate by hydrogen peroxide to produce hypothiocyanous acid (HOSCN), a potent antimicrobial agent that plays a role in the innate immune system. While **2-pentyl thiocyanate** is an organic molecule, its metabolism or interaction with biological systems could potentially influence these pathways.





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Caption: Thiocyanate in the peroxidase host defense system.

Potential in Drug Development

The thiocyanate functional group is a versatile scaffold in drug design. It can be used to modulate the pharmacokinetic and pharmacodynamic properties of lead compounds. The ability of the thiocyanate group to act as a bioisostere for other functional groups, and its potential to engage in specific interactions with biological targets, makes it an attractive moiety for the development of new therapeutic agents.

Safety and Handling

Disclaimer: The following safety information is based on the general properties of alkyl thiocyanates and may not be specific to **2-pentyl thiocyanate**. Always consult the Safety Data



Sheet (SDS) provided by the supplier before handling this compound.

- General Hazards: Alkyl thiocyanates are generally considered to be harmful if swallowed, in contact with skin, or if inhaled. They can cause irritation to the skin, eyes, and respiratory tract.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Wear
 appropriate personal protective equipment (PPE), including safety goggles, chemicalresistant gloves, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

2-Pentyl thiocyanate is a member of the versatile class of organic thiocyanates. While specific data for this compound is limited, the general understanding of alkyl thiocyanates provides a strong foundation for its potential applications in organic synthesis and medicinal chemistry. Further research into the specific properties and biological activities of **2-pentyl thiocyanate** is warranted to fully explore its potential. This guide serves as a comprehensive resource for researchers and professionals, summarizing the available knowledge and providing a framework for future investigations.

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